

In-Depth Technical Guide: 3-(3-Fluoro-4-methoxyphenyl)propanoic Acid

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Compound of Interest

Compound Name: 3-(3-fluoro-4-methoxyphenyl)propanoic acid

Cat. No.: B1334988

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CAS Number: 69888-90-0

A Comprehensive Overview for Researchers and Drug Development Professionals

This technical guide provides a detailed analysis of **3-(3-fluoro-4-methoxyphenyl)propanoic acid**, a fluorinated aromatic carboxylic acid of interest in medicinal chemistry and drug discovery. The document outlines its chemical properties, synthesis, and potential biological activities, with a focus on its emerging role as a modulator of G-protein coupled receptor 40 (GPR40).

Physicochemical and Spectroscopic Data

While specific experimental data for the melting point, boiling point, and solubility of **3-(3-fluoro-4-methoxyphenyl)propanoic acid** are not readily available in the public domain, estimations based on structurally similar compounds suggest it is a solid at room temperature with limited solubility in water and better solubility in organic solvents.

Table 1: Physicochemical Properties of **3-(3-Fluoro-4-methoxyphenyl)propanoic Acid**

Property	Value
CAS Number	69888-90-0
Molecular Formula	C ₁₀ H ₁₁ FO ₃
Molecular Weight	198.19 g/mol
Appearance	White to off-white solid (predicted)

Spectroscopic Data:

Detailed experimental spectroscopic data such as ¹H NMR, ¹³C NMR, and mass spectrometry for **3-(3-fluoro-4-methoxyphenyl)propanoic acid** are not widely published. However, predicted spectra can be inferred from the analysis of analogous compounds.

Synthesis Methodology

A detailed experimental protocol for the synthesis of **3-(3-fluoro-4-methoxyphenyl)propanoic acid** is not explicitly described in publicly accessible literature. However, a common synthetic route for this class of compounds involves the hydrogenation of the corresponding cinnamic acid derivative.

General Experimental Protocol: Hydrogenation of a Cinnamic Acid Precursor

This protocol describes a general method for the synthesis of 3-phenylpropanoic acids from their cinnamic acid precursors, which can be adapted for the synthesis of **3-(3-fluoro-4-methoxyphenyl)propanoic acid**.

Materials:

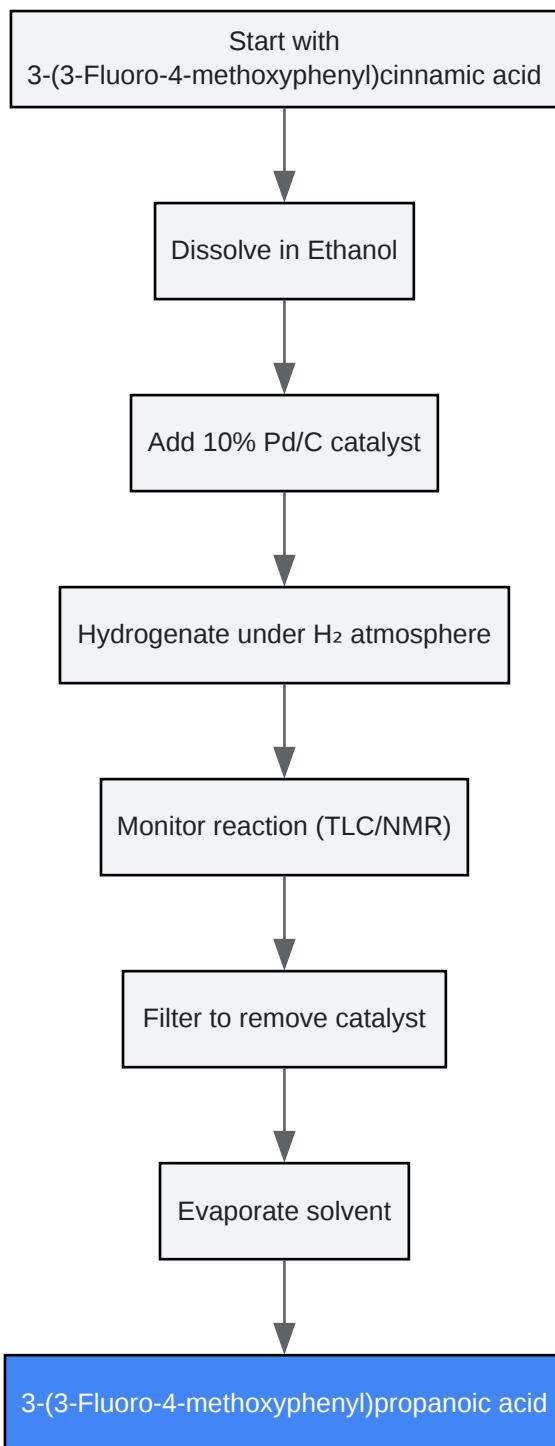
- 3-(3-Fluoro-4-methoxyphenyl)cinnamic acid (precursor)
- Ethanol
- 10% Palladium on charcoal (Pd/C)

- Hydrogen gas (H₂)
- Filtration apparatus (e.g., Celite or filter paper)
- Rotary evaporator

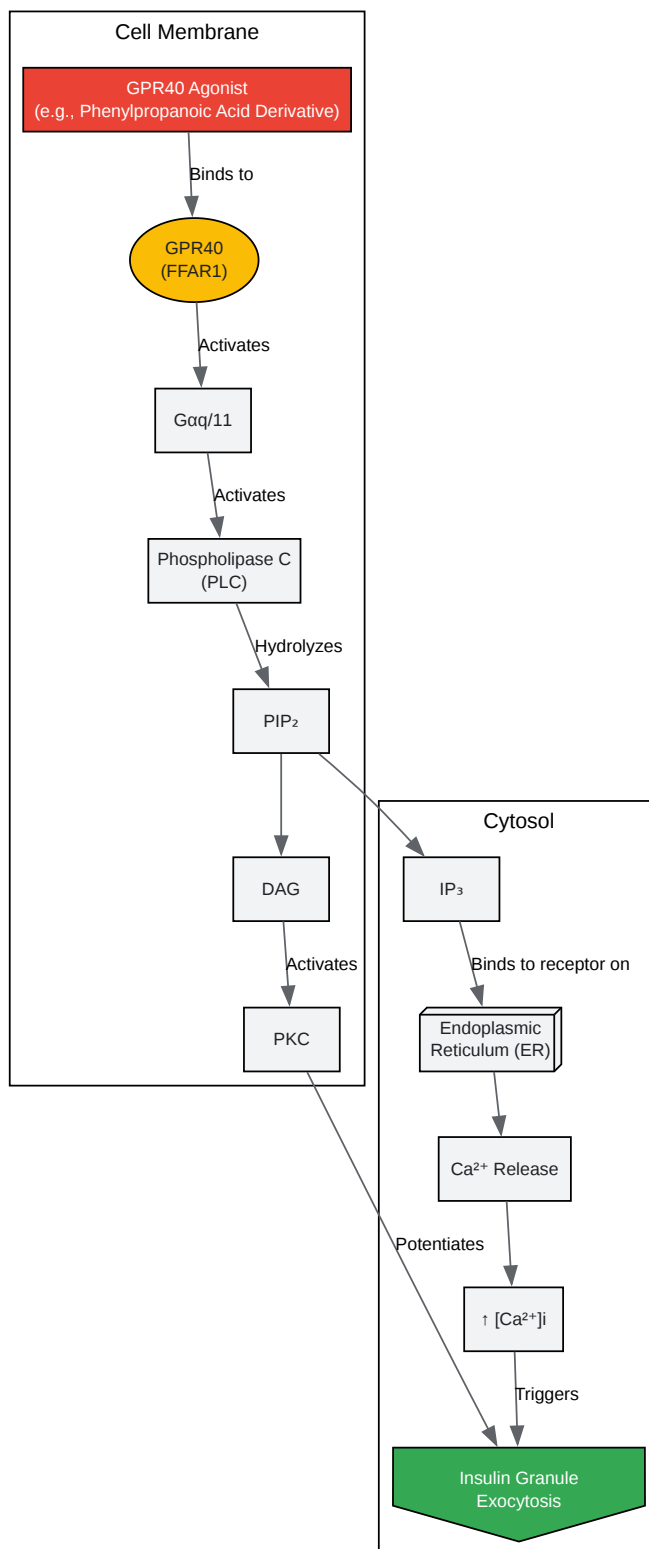
Procedure:

- Dissolve the 3-(3-fluoro-4-methoxyphenyl)cinnamic acid in a suitable solvent such as ethanol in a reaction vessel.
- Add a catalytic amount of 10% palladium on charcoal to the solution.
- Purge the reaction vessel with hydrogen gas and maintain a hydrogen atmosphere (typically at or slightly above atmospheric pressure).
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by techniques such as Thin Layer Chromatography (TLC) or ¹H NMR until the starting material is consumed.
- Once the reaction is complete, carefully filter the mixture to remove the palladium catalyst.
- Evaporate the solvent from the filtrate under reduced pressure using a rotary evaporator to yield the crude **3-(3-fluoro-4-methoxyphenyl)propanoic acid**.
- The crude product can be further purified by recrystallization or column chromatography if necessary.

General Synthesis Workflow



GPR40 Signaling Pathway

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